

An In-depth Technical Guide to Ethyl 2-ethylacetoacetate (CAS: 607-97-6)

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Compound of Interest

Compound Name: Ethyl 2-ethylacetoacetate

Cat. No.: B146921

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Abstract

Ethyl 2-ethylacetoacetate, a derivative of ethyl acetoacetate, is a versatile chemical intermediate with significant applications in organic synthesis, particularly in the construction of heterocyclic compounds of medicinal interest. This document provides a comprehensive overview of its chemical properties, detailed synthesis protocols, spectroscopic data, and key applications in the synthesis of biologically active molecules. Its role as a precursor in multicomponent reactions like the Biginelli and Hantzsch syntheses, leading to the formation of pharmacologically relevant scaffolds, is highlighted. Furthermore, this guide explores the emerging biological activities of its derivatives, including antiplatelet and anti-biofilm properties, underscoring its potential in drug discovery and development.

Chemical Properties and Data

Ethyl 2-ethylacetoacetate is a colorless liquid with a fruity odor. Below is a summary of its key physical and chemical properties.

Property	Value	Reference(s)
CAS Number	607-97-6	[1]
Molecular Formula	C ₈ H ₁₄ O ₃	[1]
Molecular Weight	158.19 g/mol	[1]
Boiling Point	87-189 °C at 743 mmHg	
Density	0.981 g/mL at 25 °C	
Refractive Index (n ²⁰ /D)	1.421	
Flash Point	69 °C (156.2 °F) - closed cup	
Solubility	Sparingly soluble in water, soluble in organic solvents.	[2]

Synthesis of Ethyl 2-ethylacetoacetate

The synthesis of **ethyl 2-ethylacetoacetate** is typically achieved through the alkylation of ethyl acetoacetate. This reaction, a cornerstone of malonic ester and acetoacetic ester syntheses, involves the deprotonation of the acidic α -carbon of ethyl acetoacetate to form a nucleophilic enolate, which then undergoes an S_N2 reaction with an ethyl halide.

Experimental Protocol: Alkylation of Ethyl Acetoacetate

This protocol is adapted from the well-established procedure for the synthesis of ethyl n-butylacetoacetate and can be directly applied for the synthesis of **ethyl 2-ethylacetoacetate** by substituting the alkyl halide.

Materials:

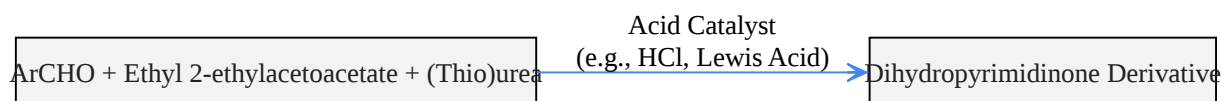
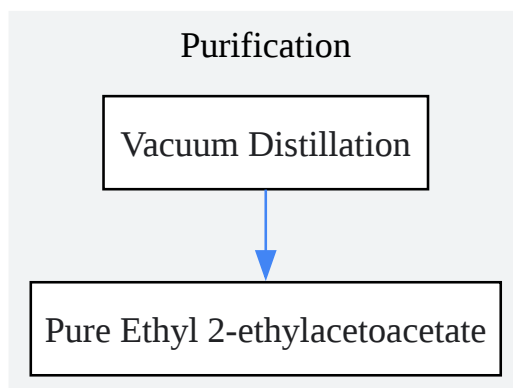
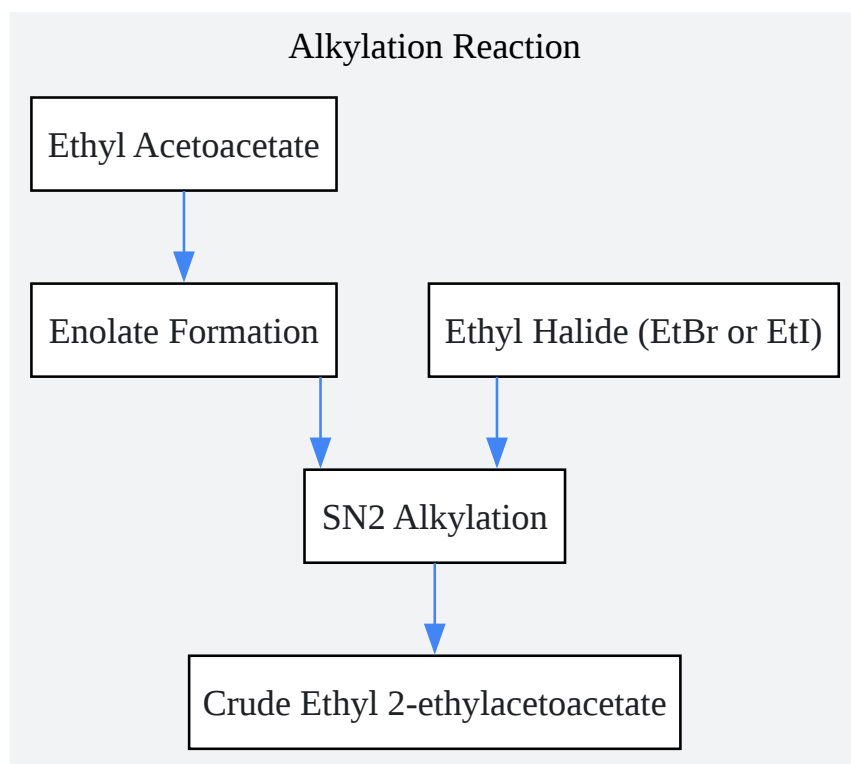
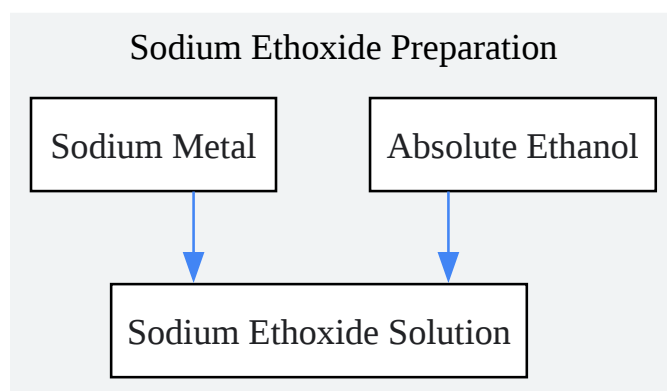
- Ethyl acetoacetate
- Absolute Ethanol
- Sodium metal
- Ethyl bromide or Ethyl iodide

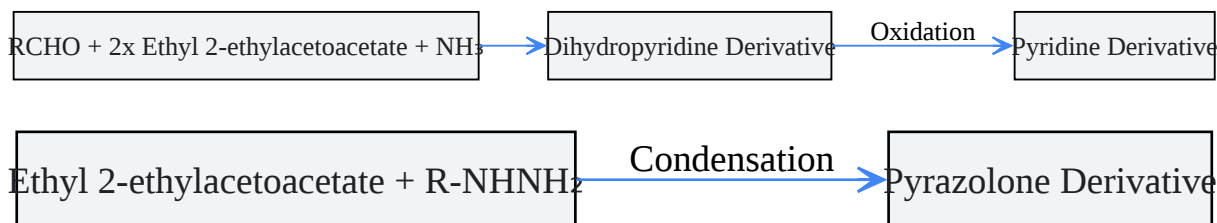
- 50% Acetic acid
- Calcium chloride (anhydrous)

Procedure:

- Preparation of Sodium Ethoxide: In a round-bottomed flask equipped with a reflux condenser and a dropping funnel, dissolve sodium metal (1 equivalent) in absolute ethanol under an inert atmosphere.
- Formation of the Enolate: To the freshly prepared sodium ethoxide solution, add ethyl acetoacetate (1 equivalent) dropwise with stirring.
- Alkylation: Gently heat the solution to reflux and add ethyl bromide or ethyl iodide (1.1 equivalents) dropwise over a period of 1-2 hours. Continue refluxing until the reaction mixture is neutral to moist litmus paper (approximately 6-10 hours).
- Work-up: After cooling, filter the reaction mixture to remove the sodium halide precipitate. Wash the precipitate with a small amount of absolute ethanol and combine the filtrates.
- Isolation: Remove the ethanol by distillation. The crude **ethyl 2-ethylacetoacetate** can be purified by vacuum distillation.

Logical Workflow for the Synthesis:





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References

- 1. scbt.com [scbt.com]
- 2. Page loading... [guidechem.com]
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